

In-depth Technical Guide: (2-Formylphenoxy)acetonitrile (CAS 125418-83-9)

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Compound of Interest

Compound Name: (2-Formylphenoxy)acetonitrile

Cat. No.: B177680

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Disclaimer: Publicly available information regarding the biological activity, mechanism of action, and specific experimental protocols for **(2-Formylphenoxy)acetonitrile** is exceedingly limited. This guide provides a summary of its chemical characterization and infers potential biological properties based on the general understanding of related chemical structures. The information provided herein is intended for research and informational purposes only.

Chemical Identity and Physicochemical Properties

(2-Formylphenoxy)acetonitrile, assigned the CAS registry number 125418-83-9, is an organic compound characterized by a benzene ring substituted with a formyl group and an acetonitrile ether linkage at the ortho position.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

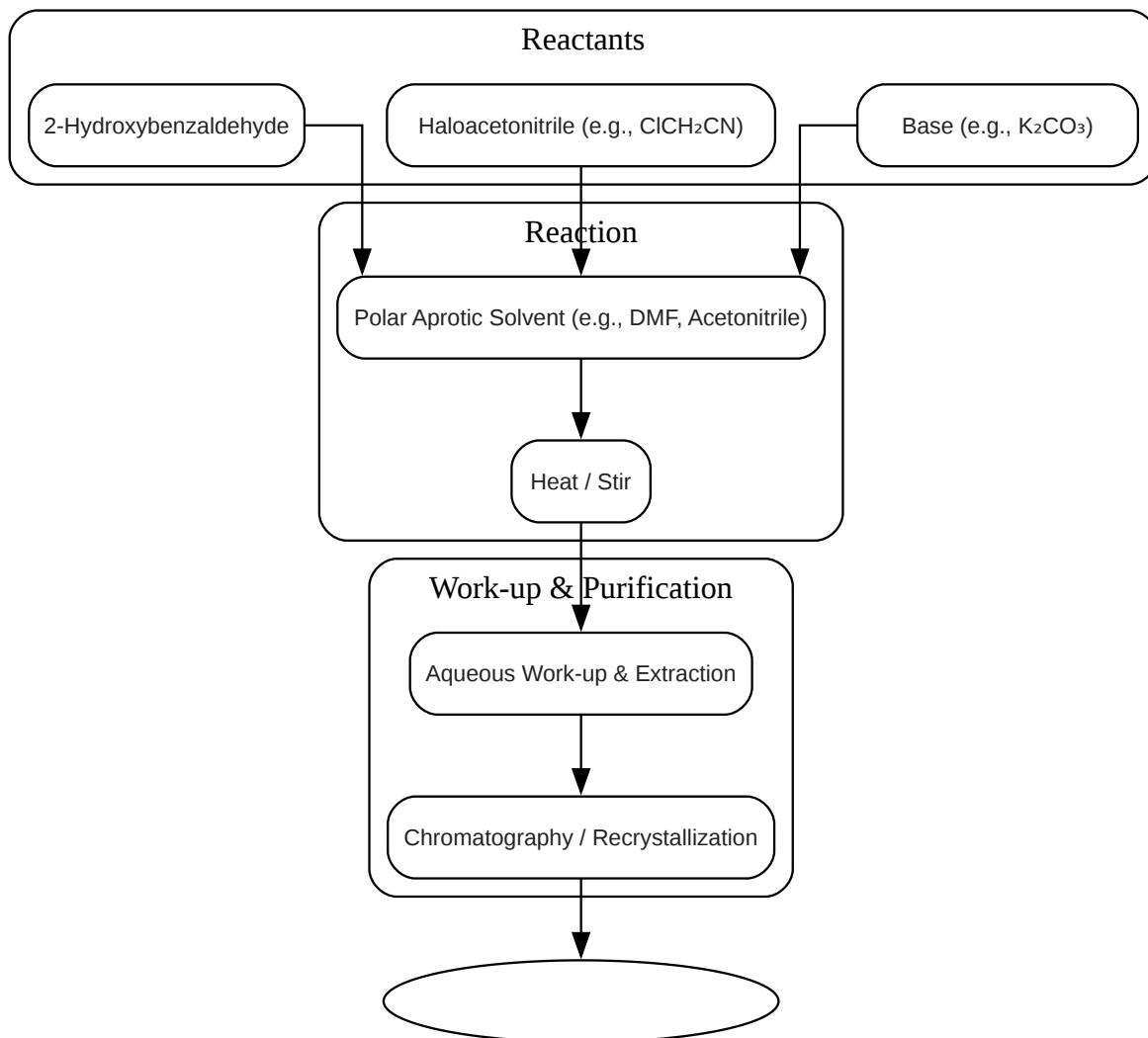
Table 1: Physicochemical Properties of **(2-Formylphenoxy)acetonitrile**

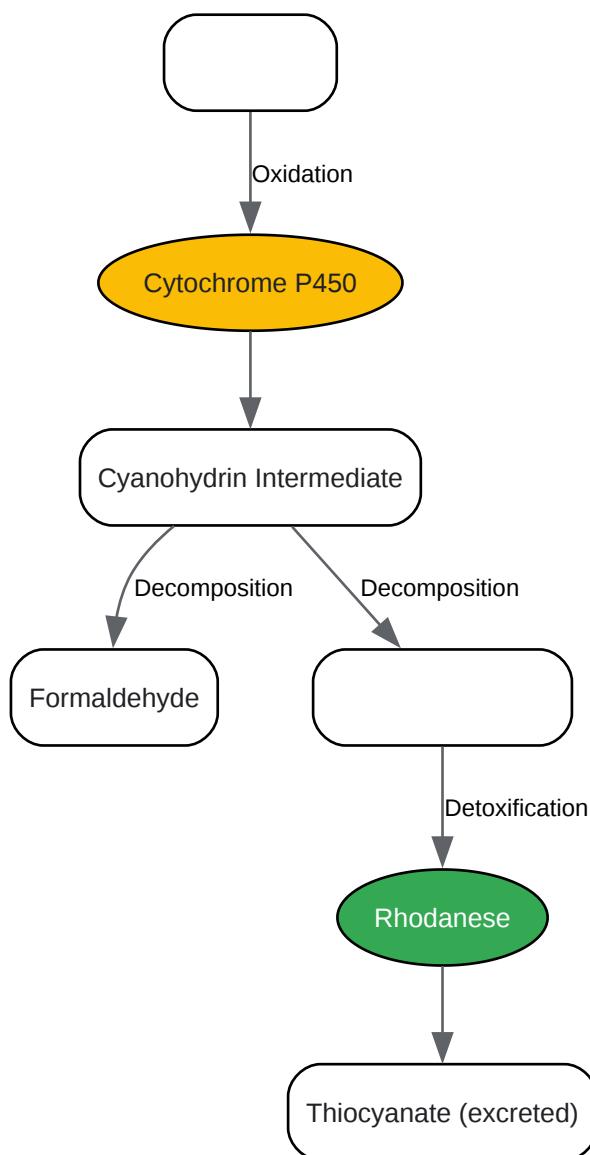
Property	Value	Source
Molecular Formula	C ₉ H ₇ NO ₂	[3]
Molecular Weight	161.16 g/mol	[3]
SMILES	N#CCOC1=CC=CC=C1C=O	[3]
InChI Key	YHZIVCGNCKDLCF- UHFFFAOYSA-N	[3][6]
Appearance	Solid (predicted)	N/A
Solubility	No data available	N/A
Storage Conditions	Recommended storage at -4°C for short periods (1-2 weeks) and -20°C for longer durations (1-2 years).	[3]

Synthesis

While specific, detailed experimental protocols for the synthesis of **(2-Formylphenoxy)acetonitrile** are not readily available in peer-reviewed literature, a plausible synthetic route can be inferred from standard organic chemistry principles, such as the Williamson ether synthesis. This would typically involve the reaction of 2-hydroxybenzaldehyde (salicylaldehyde) with a haloacetonitrile (e.g., chloroacetonitrile or bromoacetonitrile) in the presence of a base.

General Experimental Workflow for Synthesis





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